

Comprehensive Safety and Handling Guide for (2-Hydroxyphenyl)acetonitrile

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Compound of Interest

Compound Name: (2-Hydroxyphenyl)acetonitrile

Cat. No.: B171700

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A Senior Application Scientist's Procedural Directive for Researchers

(2-Hydroxyphenyl)acetonitrile, a key intermediate in pharmaceutical synthesis, demands meticulous handling due to its toxicological profile, which is characteristic of organic nitriles. This guide provides an in-depth, procedural framework for the safe handling, use, and disposal of this compound, ensuring the protection of laboratory personnel and the integrity of research. The protocols outlined herein are designed to be self-validating, integrating causality with procedural steps to foster a proactive safety culture.

Hazard Identification and Risk Assessment: The "Why" Behind the Precautions

(2-Hydroxyphenyl)acetonitrile is classified as an acute toxicant and an irritant.[1] The primary hazards stem from its potential to cause harm if swallowed, inhaled, or absorbed through the skin.[1][2] Like many organic nitriles, it can be metabolized to release cyanide, which inhibits cellular respiration. Therefore, all handling procedures are predicated on minimizing all routes of exposure.

Key Hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Toxic if swallowed or inhaled, and harmful in contact with skin.[1]
- Serious Eye Damage/Irritation: Can cause serious irritation or damage to the eyes.[3][4]

- Skin Irritation: May cause skin irritation and potentially an allergic skin reaction.[3][4][5]
- Aquatic Toxicity: Very toxic to aquatic life, with long-lasting effects.[3]

Engineering and Administrative Controls: Your First Line of Defense

Before any personal protective equipment is worn, robust engineering and administrative controls must be in place. These controls are designed to minimize hazards at their source.

- Ventilation: All handling of **(2-Hydroxyphenyl)acetonitrile**, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood.[6] This is the most critical engineering control to prevent inhalation of any dust or vapors.
- Designated Area: All work with this compound should be restricted to a designated and clearly marked area to prevent cross-contamination.
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[4][7] A cyanide antidote kit should be available, and personnel must be trained in its use.[8][9]

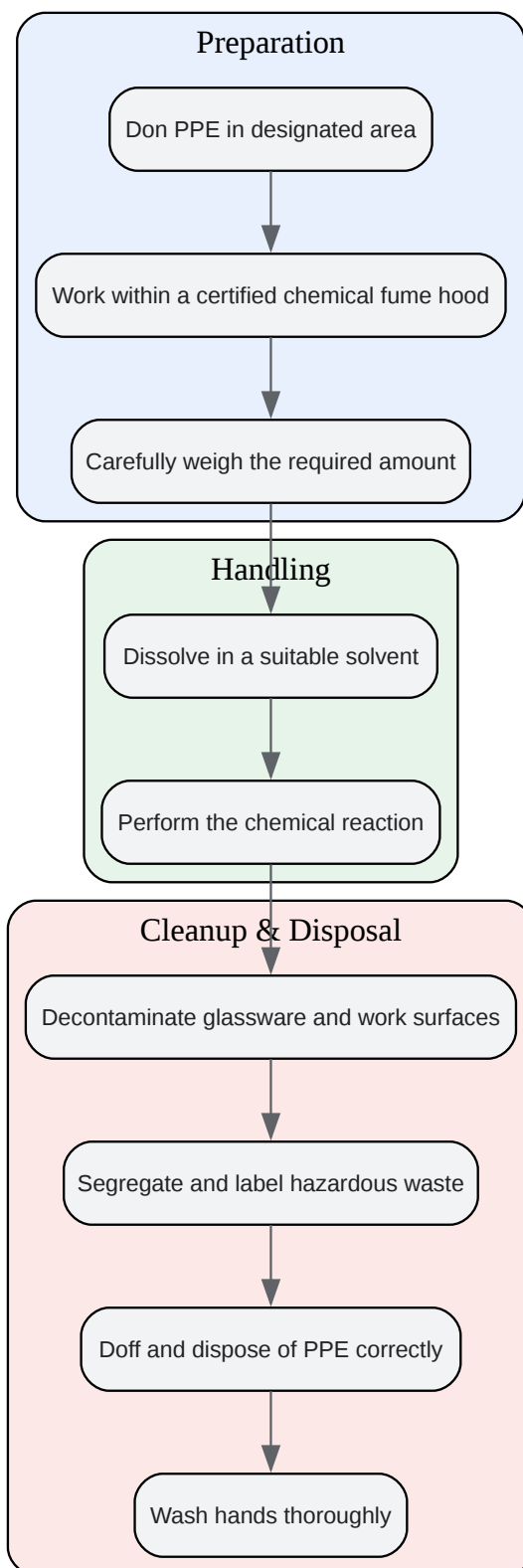
Personal Protective Equipment (PPE): A Last Line of Defense

While engineering controls reduce the primary risk, a comprehensive PPE plan is mandatory for all personnel handling **(2-Hydroxyphenyl)acetonitrile**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves (double-gloving recommended).	Provides a chemical barrier against skin absorption. Gloves must be inspected before use and changed immediately if contaminated. [3] [4] [6]
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles. Standard safety glasses are insufficient. [3] [4]
Skin and Body Protection	A buttoned lab coat and closed-toe shoes.	Prevents incidental skin contact. [2] [4]
Respiratory Protection	A NIOSH-approved respirator may be required for certain high-risk procedures.	Consult your institution's environmental health and safety department for specific guidance. [2] [5]

Procedural Workflow for Safe Handling

The following diagram and step-by-step protocol outline the complete workflow for handling **(2-Hydroxyphenyl)acetonitrile**, from initial preparation to final disposal.



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